

Chloroform-13C: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloroform-13C

Cat. No.: B1600117

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety information and handling precautions for **Chloroform-13C** ($^{13}\text{CHCl}_3$). While the isotopic enrichment with Carbon-13 does not significantly alter the chemical hazards compared to unlabeled chloroform, adherence to stringent safety protocols is paramount due to the inherent toxicity and potential carcinogenicity of the compound. This guide summarizes key quantitative data, outlines detailed experimental protocols, and provides visual workflows to ensure the safe use of **Chloroform-13C** in a laboratory setting.

Hazard Identification and Classification

Chloroform-13C is a colorless, volatile liquid with a characteristic sweet odor. It is classified as a hazardous substance with multiple risk factors.^[1]

GHS Classification:

- Acute toxicity, Oral (Category 4)^[2]
- Acute toxicity, Inhalation (Category 3)^{[2][3]}
- Skin corrosion/irritation (Category 2)^[2]
- Serious eye damage/eye irritation (Category 2/2A)^{[2][4]}

- Carcinogenicity (Category 2)[2][4]
- Reproductive toxicity (Category 2)[2]
- Specific target organ toxicity — single exposure (Category 3), Central nervous system[2]
- Specific target organ toxicity — repeated exposure (Category 1 or 2), Liver, Kidney[2][4]
- Hazardous to the aquatic environment, acute hazard (Category 3)

Signal Word: Danger[2]

Hazard Statements: Harmful if swallowed, Toxic if inhaled, Causes skin and serious eye irritation, Suspected of causing cancer and of damaging the unborn child, May cause respiratory irritation, drowsiness or dizziness, and causes damage to organs (liver, kidney) through prolonged or repeated exposure.[2][3][4]

Quantitative Safety Data

The following tables summarize the key quantitative data for **Chloroform-13C**, which are consistent with those of unlabeled chloroform.

Table 1: Toxicological Data

Parameter	Species	Route	Value	Reference
LD50	Rat	Oral	908 mg/kg	[5]
LD50	Rabbit	Dermal	> 20,000 mg/kg	[5]
LC50	Rat	Inhalation	47,702 mg/m ³ (4 h)	[5]
ATE US	Oral	908 mg/kg body weight	[5]	
ATE US	Gases	700 ppmV/4h	[5]	
ATE US	Vapors	3 mg/l/4h	[5]	
ATE US	Dust, mist	0.5 mg/l/4h	[5]	

Table 2: Occupational Exposure Limits

Agency	Limit	Value	Notes
ACGIH	TWA	10 ppm	Confirmed animal carcinogen with unknown relevance to humans. [5] [6]
OSHA	PEL (Ceiling)	50 ppm (240 mg/m ³)	Not to be exceeded at any time. [6] [7]
NIOSH	REL (STEL)	2 ppm (9.78 mg/m ³)	60-minute Short-Term Exposure Limit. [6] [7] [8]
NIOSH	IDLH	500 ppm	Immediately Dangerous to Life or Health. [8]

Experimental Protocols for Safe Handling

Adherence to the following protocols is mandatory when working with **Chloroform-13C** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls and Personal Protective Equipment (PPE)

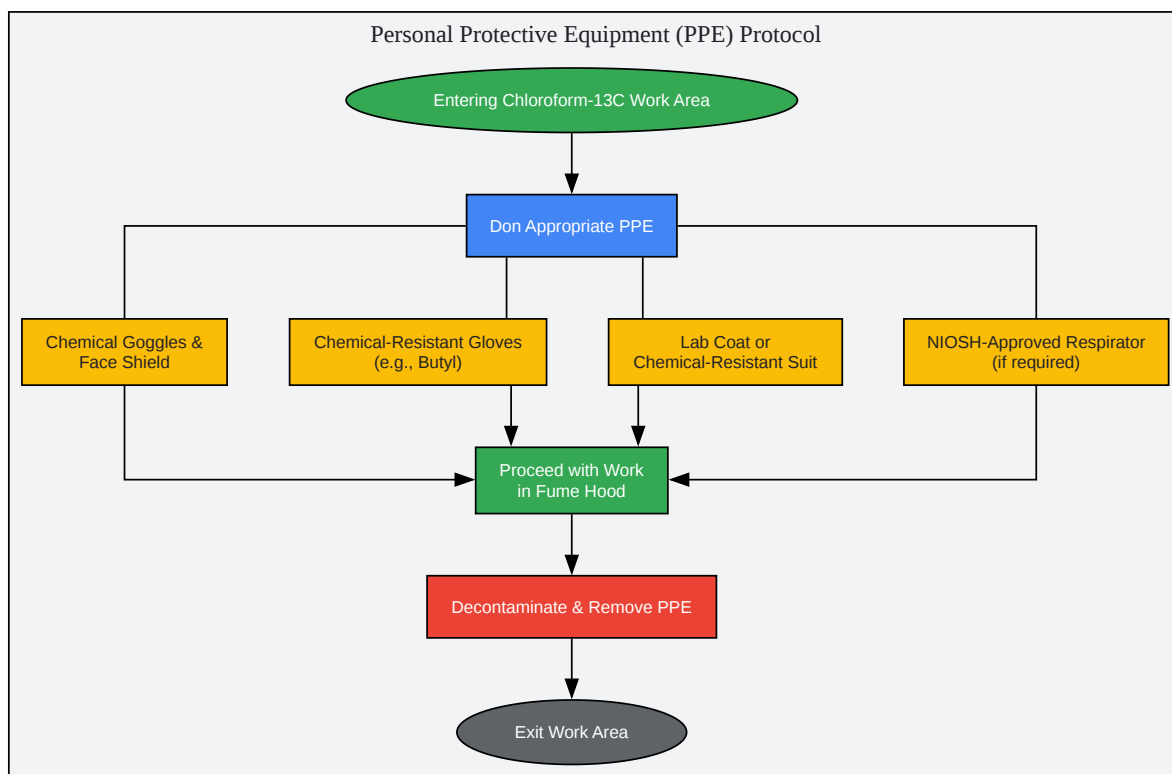
Engineering Controls:

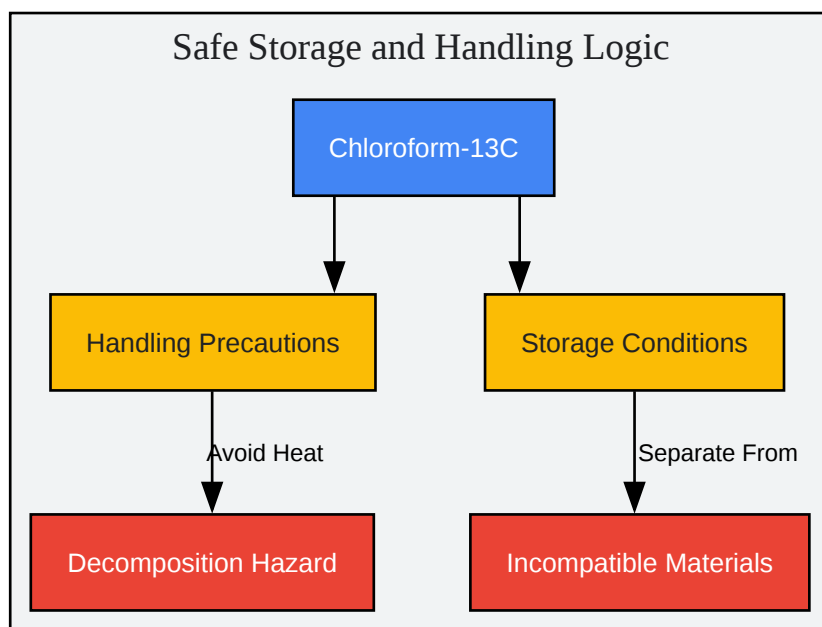
- Ventilation: All work with **Chloroform-13C** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Safety Showers and Eyewash Stations: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[\[2\]](#)

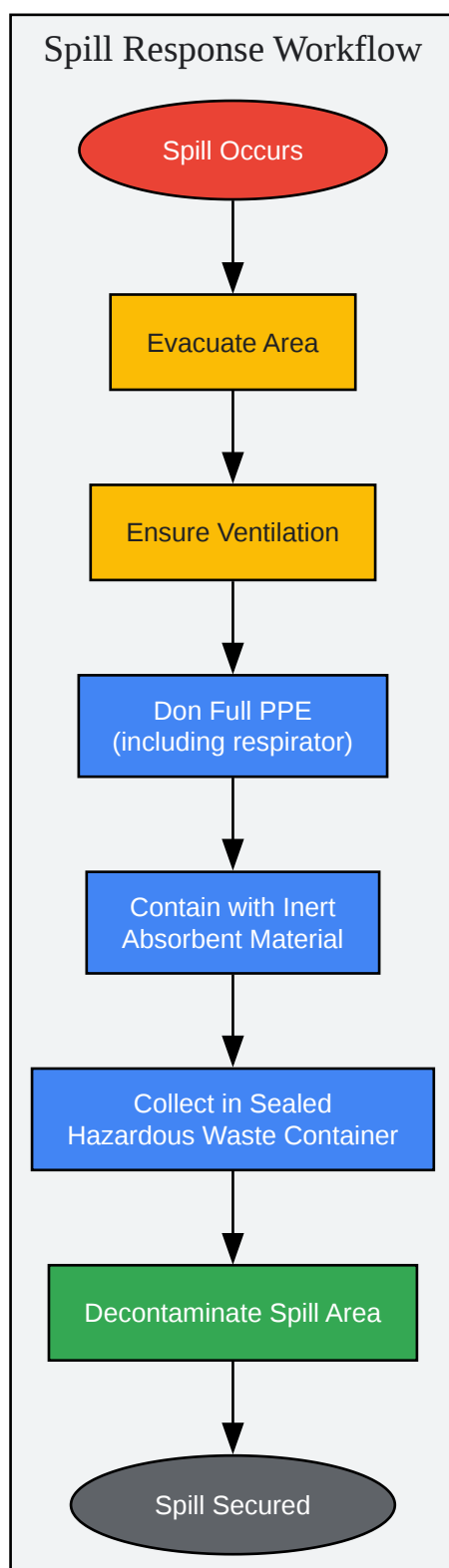
Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)[\[5\]](#)

- Skin and Body Protection: A lab coat or chemical-resistant suit should be worn to prevent skin contact.[\[5\]](#)[\[10\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves. Note that common nitrile gloves may not provide sufficient protection; butyl or laminated gloves are recommended.[\[1\]](#) Always inspect gloves for tears or degradation before use and use proper glove removal technique to avoid skin contact.[\[3\]](#)[\[10\]](#)
- Respiratory Protection: If working outside of a fume hood or if exposure limits are exceeded, a NIOSH-approved respirator with appropriate cartridges must be used.[\[5\]](#)[\[6\]](#)







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